

N-Methyl-N-phenylglycine chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Methyl-N-phenylglycine**

Cat. No.: **B3135946**

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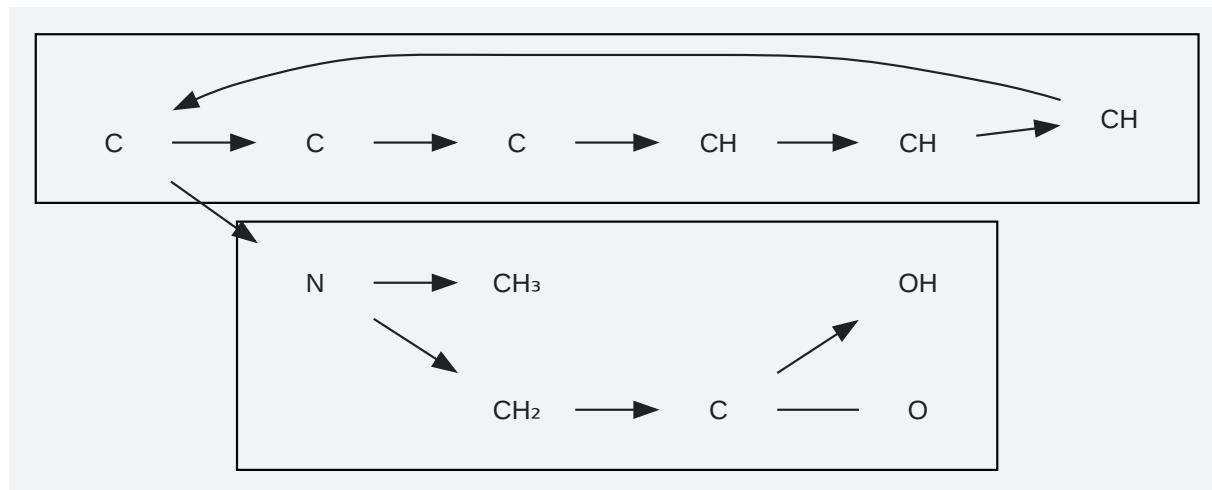
An In-depth Technical Guide to **N-Methyl-N-phenylglycine**: Chemical Properties and Structure

Introduction

N-Methyl-N-phenylglycine, a derivative of the amino acid glycine, is a compound of interest in various chemical and pharmaceutical research areas.^[1] Its structure, featuring both a methyl and a phenyl group attached to the nitrogen atom, imparts specific chemical properties that make it a useful building block in organic synthesis. This guide provides a comprehensive overview of the chemical properties, structure, and experimental protocols related to **N-Methyl-N-phenylglycine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure

The fundamental structure of **N-Methyl-N-phenylglycine** consists of a glycine backbone with a methyl and a phenyl substituent on the amino nitrogen.



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Caption: Chemical structure of **N-Methyl-N-phenylglycine**.

Physicochemical Properties

The properties of **N-Methyl-N-phenylglycine** are summarized in the table below. It is important to distinguish between the racemic mixture (DL-form) and its enantiomers.

Property	Value	Source
IUPAC Name	(2S)-2-(methylamino)-2-phenylacetic acid	[2]
Synonyms	H-MePhg-OH, (S)-2-(METHYLAMINO)-2-PHENYLACETIC ACID	[2]
Molecular Formula	C ₉ H ₁₁ NO ₂	[2] [3]
Molecular Weight	165.19 g/mol	[1] [2] [3]
Appearance	White to off-white powder	[2] [3]
Melting Point	245-246 °C	[3]
Boiling Point	275.0 ± 28.0 °C (Predicted)	[3]
Density	1.155 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	1.86 ± 0.10 (Predicted)	[3]
Storage Temperature	2-8°C or Room Temperature	[2] [3]

Identifiers

Identifier	Value	Source
CAS Number	74641-60-4 (for DL form)	[3]
InChI	InChI=1S/C9H11NO2/c1-10-8(9(11)12)7-5-3-2-4-6-7/h2-6,8,10H,1H3,(H,11,12)/t8-/m0/s1	[2]
InChI Key	HGIPIEYZJPULIQ-QMMMGPOBSA-N	[2]

Experimental Protocols

Synthesis of N-Methyl-N-phenylglycine

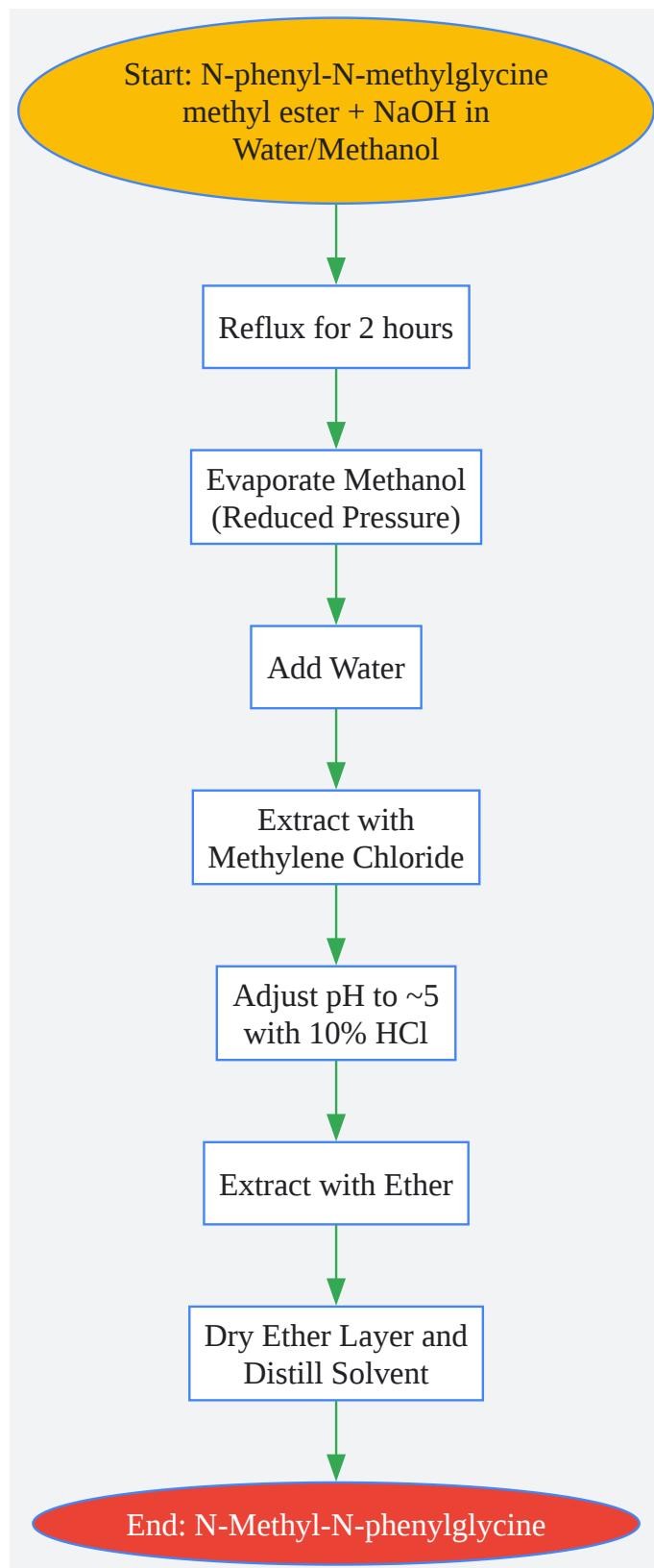
A common method for the synthesis of **N-Methyl-N-phenylglycine** involves the hydrolysis of its methyl ester.[\[4\]](#)

Materials:

- N-phenyl-N-methylglycine methyl ester
- Sodium hydroxide (NaOH)
- Methanol
- Water
- 10% Hydrochloric acid (HCl)
- Methylene chloride
- Ether

Procedure:

- A solution of 30 g of N-phenyl-N-methylglycine methyl ester and 12.3 g of NaOH (1.1 equivalent weight) in 500 ml of a 1:4 water/methanol mixture is refluxed for 2 hours.[\[4\]](#)
- The methanol is removed from the reaction mixture by evaporation under reduced pressure.[\[4\]](#)
- Water is added to the residue, and any unreacted starting materials are extracted with methylene chloride.[\[4\]](#)
- The aqueous layer is then acidified to a pH of approximately 5 with 10% hydrochloric acid.[\[4\]](#)
- The product, **N-methyl-N-phenylglycine**, is extracted from the acidic aqueous layer using ether.[\[4\]](#)
- The ether layer is dried, and the solvent is distilled off to yield the final product.[\[4\]](#)

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Caption: Workflow for the synthesis of **N-Methyl-N-phenylglycine**.

Applications in Research

N-Methyl-L-phenylglycine hydrochloride, a related chiral derivative, is utilized in several research areas:

- Pharmaceutical Development: It serves as a building block for synthesizing pharmaceuticals, especially those targeting neurological disorders.[5]
- Biochemical Research: Used to study amino acid metabolism and protein interactions.[5]
- Chiral Synthesis: Employed in asymmetric synthesis to introduce a chiral center.[5]

Conclusion

N-Methyl-N-phenylglycine is a versatile chemical compound with well-defined properties. The information and protocols provided in this guide offer a solid foundation for its use in laboratory and industrial settings. Further research into its biological activities and applications may unveil new opportunities in drug discovery and materials science.

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